

Application Note: Advanced Solubilization of Peptide 17 with Tween 80

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Compound of Interest

Compound Name: YAP-TEAD Inhibitor 1 (Peptide 17)

Cat. No.: B8256830

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Abstract & Scope

"Peptide 17" (often referencing the YAP-TEAD Inhibitor 1 or Myristoyl Pentapeptide-17) presents a distinct challenge in aqueous formulation: high hydrophobicity leading to rapid precipitation or aggregation in physiological buffers. While Dimethyl Sulfoxide (DMSO) is an effective primary solvent, it is often cytotoxic at high concentrations. Polysorbate 80 (Tween 80) is utilized here not merely as a detergent, but as a micellar stabilizer that shields the hydrophobic domains of the peptide, preventing aggregation upon dilution into aqueous media.

This protocol details the preparation of a stable working solution using a Stepwise Gradient Solubilization (SGS) method. By controlling the order of addition, we prevent the "crashing out" phenomenon common when hydrophobic stock solutions contact water directly.

Physicochemical Context

Understanding the molecular behavior is prerequisite to successful formulation.

Property	Description	Implication for Protocol
Hydrophobicity	High (Lipophilic domains)	Insoluble in pure water; requires organic co-solvent.
Aggregation	Rapid in high-dielectric solvents (H ₂ O)	Direct dilution of DMSO stock into water causes immediate precipitation.
Tween 80 Role	Non-ionic Surfactant (HLB 15. [1]0)	Forms micelles that encapsulate the peptide, maintaining solubility in aqueous buffers.
Critical Micelle Conc.[2] (CMC)	~0.012 mM (0.016% w/v)	Working concentration must exceed CMC to ensure micellar protection.

Materials & Reagents

- Target Peptide: Peptide 17 (Lyophilized powder, >98% purity).
- Primary Solvent: DMSO (Anhydrous, Cell Culture Grade). Note: Avoid moisture-contaminated DMSO.
- Co-Solvent: PEG-300 (Polyethylene Glycol 300).
- Surfactant: Tween 80 (Polysorbate 80), 100% or 10% stock solution.
- Aqueous Vehicle: ddH₂O, PBS, or Saline (0.9% NaCl).

Experimental Protocol: Stepwise Gradient Solubilization (SGS)

Objective: Prepare a 1 mL working solution at 2 mg/mL (or 1 mM depending on MW). Standard Formulation: 10% DMSO / 40% PEG-300 / 5% Tween 80 / 45% Aqueous.

Phase 1: Primary Stock Preparation (Anhydrous)

Rationale: The peptide must be fully dissolved in a thermodynamically favorable solvent before introducing any aqueous phase.

- Equilibration: Allow the lyophilized peptide vial to reach room temperature before opening to prevent condensation.
- Solubilization: Add 100 μ L of DMSO to 2 mg of Peptide 17.
- Agitation: Vortex vigorously for 30 seconds.
 - Checkpoint: Solution must be crystal clear. If cloudy, sonicate for 5 seconds.

Phase 2: Intermediate Stabilization (The PEG Shield)

Rationale: PEG-300 acts as a bridge between the organic DMSO and the aqueous phase, reducing the polarity shock.

- Add 400 μ L of PEG-300 to the DMSO-Peptide solution.
- Pipette up and down gently to mix.
 - Note: The solution becomes viscous.^[3] Ensure thorough mixing.

Phase 3: Surfactant Integration

Rationale: Tween 80 is added before the water.^[1] This ensures that when water is finally introduced, surfactant monomers are already present to immediately form micelles around the hydrophobic peptide molecules.

- Add 50 μ L of Tween 80 (from a 100% viscous stock or equivalent volume of concentrated stock).
 - Tip: Tween 80 is extremely viscous. Cut the pipette tip for accurate dispensing or use a positive displacement pipette.
- Vortex gently until the solution is homogenous.

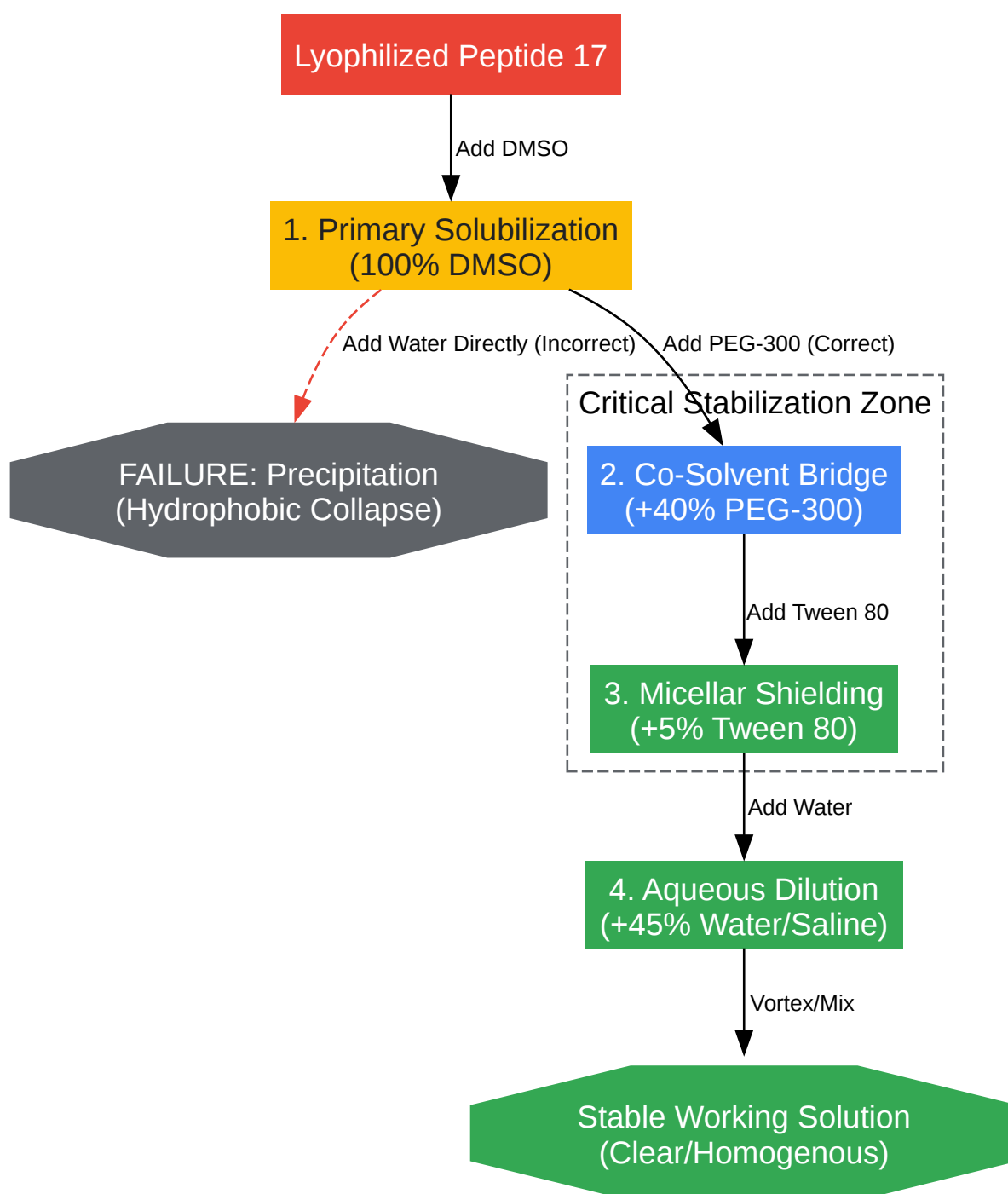
Phase 4: Aqueous Dilution

Rationale: Water is added last. Because the peptide is now shielded by DMSO, PEG, and Tween, it will not precipitate.

- Slowly add 450 μ L of ddH₂O (or Saline/PBS) dropwise while vortexing.
- Final Inspection: The solution should remain clear.
 - Result: You now have 1 mL of working solution.

Mechanism of Action & Workflow Visualization

The following diagram illustrates the "SGS" logic. The critical failure point (Precipitation) occurs if the aqueous phase is introduced before the surfactant shield is established.



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Caption: Stepwise Gradient Solubilization (SGS) pathway preventing hydrophobic collapse.

Troubleshooting & Optimization

Observation	Probable Cause	Corrective Action
Cloudiness immediately after water addition	"Polary Shock" (Water added too fast) or insufficient surfactant.	Do not filter (you will lose peptide). Sonicate for 5-10 mins. If unresolved, increase Tween 80 to 10% or reduce peptide concentration.
Phase Separation (Oily droplets)	Incomplete mixing of PEG/Tween.	Vortex vigorously. Ensure Tween 80 was fully dispersed in the DMSO/PEG phase before adding water.
Precipitation over time (24h+)	Peptide instability or crystal growth.	Prepare working solutions fresh immediately before use. Do not store diluted working solutions.
Cell Toxicity	High DMSO/Tween concentration.	Perform a vehicle control test. If 10% DMSO is toxic, dilute the final working solution further (e.g., 1:10) into culture media, assuming the peptide stays soluble at lower concentrations.

References

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